

Bayin (C₂₁H₂₀O₉): An In-depth Technical Guide

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Compound of Interest

Compound Name: Bayin

Cat. No.: B15984760

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Abstract

Bayin (C₂₁H₂₀O₉) is a flavonoid, a class of polyphenolic secondary metabolites found in plants. This technical guide provides a comprehensive overview of the chemical structure and properties of **Bayin**. Extensive literature searches indicate a notable absence of published studies on the specific biological activities, mechanisms of action, and associated signaling pathways of this particular compound. This guide summarizes the known chemical data for **Bayin** and provides a general overview of the well-documented biological activities of the broader flavonoid class to offer context for potential future research.

Chemical Structure and Identification

Bayin is a flavone glycoside, characterized by a C-glycosidic bond where a glucose unit is attached to the C-8 position of the flavone backbone. The core structure is based on 2-phenylchromen-4-one.

- IUPAC Name: 7-hydroxy-2-(4-hydroxyphenyl)-8-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one[1]
- Molecular Formula: C₂₁H₂₀O₉[1]

- CAS Number: 3681-96-7[1]
- PubChem CID: 21721991[1]
- SMILES: C1=CC(=CC=C1C2=CC(=O)C3=C(O2)C(=C(C=C3)O)[C@H]4--INVALID-LINK--CO)O)O)O)O[1]
- InChI: InChI=1S/C21H20O9/c22-8-15-17(26)18(27)19(28)21(30-15)16-12(24)6-5-11-13(25)7-14(29-20(11)16)9-1-3-10(23)4-2-9/h1-7,15,17-19,21-24,26-28H,8H2/t15-,17-,18+,19-,21+/m1/s1[1]

Chemical Structure Diagram``dot

// Atom nodes with positions C1 [pos="1.0,2.0!", label="C"]; C2 [pos="1.0,0.5!", label="C"]; C3 [pos="2.0,0.0!", label="C"]; C4 [pos="3.0,0.5!", label="C"]; C5 [pos="3.0,2.0!", label="C"]; C6 [pos="2.0,2.5!", label="C"];

C7 [pos="4.0,0.0!", label="C"]; O1 [pos="4.5,-1.0!", label="O"]; C8 [pos="5.5,-1.0!", label="C"]; C9 [pos="6.0,0.0!", label="C"]; C10 [pos="5.5,1.0!", label="C"]; C11 [pos="4.0,1.0!", label="C"]; O2 [pos="3.5,2.5!", label="O"];

O3 [pos="6.5,-2.0!", label="=O"];

C12 [pos="6.5,2.0!", label="C"]; C13 [pos="7.5,2.5!", label="C"]; C14 [pos="8.5,2.0!", label="C"]; C15 [pos="8.5,1.0!", label="C"]; C16 [pos="7.5,0.5!", label="C"];

O4 [pos="9.5,2.5!", label="OH"]; O5 [pos="6.0,3.0!", label="OH"];

// Glucose Ring C1' [pos="2.0,4.0!", label="C"]; C2' [pos="1.0,4.5!", label="C"]; C3' [pos="1.0,5.5!", label="C"]; C4' [pos="2.0,6.0!", label="C"]; C5' [pos="3.0,5.5!", label="C"]; O6' [pos="3.0,4.5!", label="O"];

O7' [pos="0.0,4.0!", label="OH"]; O8' [pos="0.0,6.0!", label="OH"]; O9' [pos="2.0,7.0!", label="OH"]; C6' [pos="4.0,6.0!", label="CH₂OH"];

// Edges for Benzene Ring 1 C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- C6; C6 -- C1;

```
// Edges for the main structure C4 -- C7; C7 -- O1; O1 -- C8; C8 -- C9; C9 -- C10; C10 -- C11;
C11 -- C4; C11 -- O2; O2 -- C5;

C8 -- O3 [style=dashed]; // Double bond representation

C10 -- C12; C12 -- C13; C13 -- C14; C14 -- C15; C15 -- C16; C16 -- C9;

C14 -- O4; C6 -- O5;

// Edges for Glucose Ring C1' -- C2'; C2' -- C3'; C3' -- C4'; C4' -- C5'; C5' -- O6'; O6' -- C1'; C1' -
- C6;

C2' -- O7'; C3' -- O8'; C4' -- O9'; C5' -- C6'; }
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Caption: General overview of key signaling pathways modulated by flavonoids.

Experimental Protocols

As there are no published experimental studies specifically investigating **Bayin**, this guide cannot provide detailed methodologies for its analysis. Researchers interested in studying **Bayin** would need to develop and validate their own protocols based on standard assays for flavonoid compounds. This would typically involve:

- In vitro assays: Cellular viability assays (e.g., MTT, XTT), enzyme inhibition assays, antioxidant capacity assays (e.g., DPPH, ABTS), and molecular biology techniques (e.g., Western blotting, qPCR) to probe effects on signaling pathways.
- In vivo studies: Utilizing appropriate animal models to assess bioavailability, efficacy, and toxicity.

Conclusion and Future Directions

Bayin (C₂₁H₂₀O₉) is a structurally defined flavonoid for which biological activity data is currently absent from scientific literature. This presents a clear opportunity for original research. Based on the known activities of the flavonoid class, initial investigations could focus on its potential antioxidant, anti-inflammatory, or cytotoxic properties. Elucidating the biological profile of **Bayin** and its mechanism of action could provide valuable insights for the drug development

community. Future work should prioritize in vitro screening to identify potential biological targets, followed by more in-depth mechanistic studies and eventual in vivo validation.

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References

- 1. Bayin | C₂₁H₂₀O₉ | CID 21721991 - PubChem [pubchem.ncbi.nlm.nih.gov]
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